

Application Notes and Protocols for Bay 60-7550 in DMSO

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Compound of Interest

Compound Name: Bay 60-7550

Cat. No.: B1667819

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Introduction

Bay 60-7550 is a potent and selective inhibitor of phosphodiesterase 2 (PDE2), a dual-substrate enzyme that hydrolyzes both cyclic guanosine monophosphate (cGMP) and cyclic adenosine monophosphate (cAMP).^{[1][2]} By inhibiting PDE2, **Bay 60-7550** effectively increases intracellular levels of these second messengers, thereby modulating various downstream signaling pathways. These pathways are crucial in a range of physiological processes, including neuronal function, cardiovascular regulation, and inflammatory responses.^{[3][4][5]} This document provides detailed protocols for the preparation of **Bay 60-7550** stock solutions in dimethyl sulfoxide (DMSO) and outlines its mechanism of action for research applications.

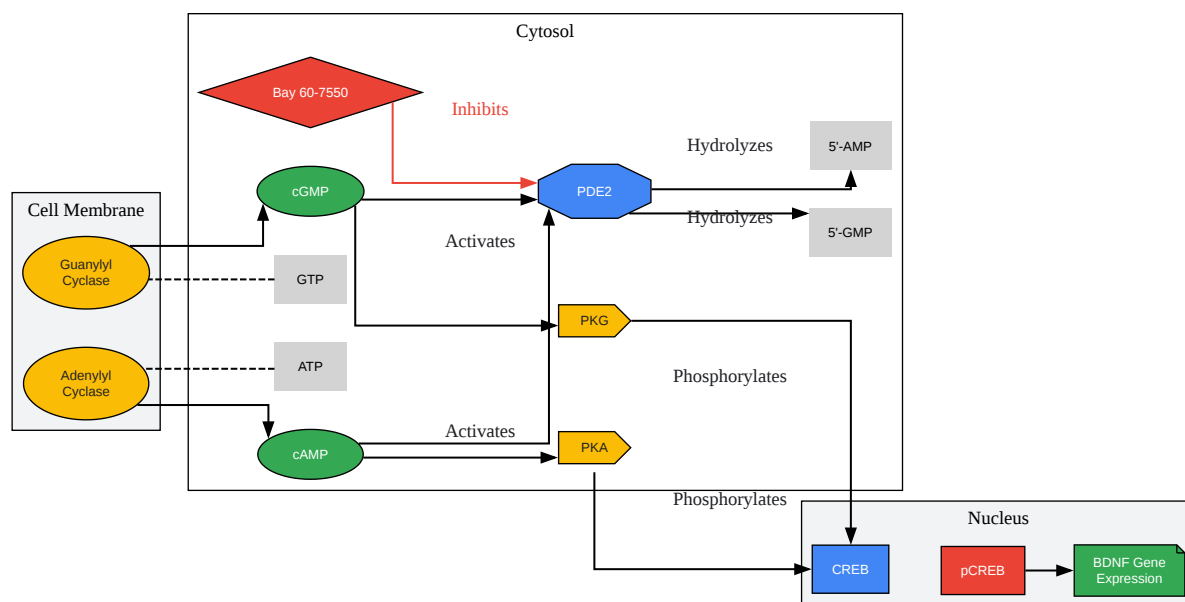
Data Presentation

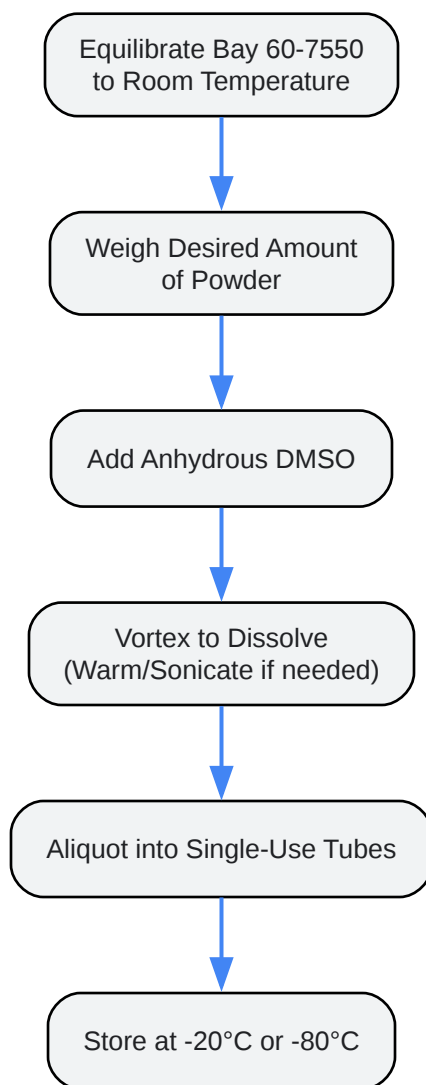
Chemical and Physical Properties of **Bay 60-7550**

Property	Value	Source(s)
Molecular Weight	476.57 g/mol	[6]
Appearance	Crystalline solid	[2][6]
Purity	≥95%	[6]
CAS Number	439083-90-6	[6]
Solubility in DMSO	≥10 mg/mL (one source indicates ≥100 mg/mL)	[6][7]
Storage (Solid)	-20°C for up to 4 years	[6]
Storage (Stock Solution)	-20°C for up to 1 year; -80°C for up to 2 years	

Signaling Pathway

The primary mechanism of action for **Bay 60-7550** is the inhibition of PDE2. This leads to an accumulation of intracellular cGMP and cAMP. These cyclic nucleotides, in turn, activate their respective protein kinases, Protein Kinase G (PKG) and Protein Kinase A (PKA).[4][8] Activation of these kinases leads to the phosphorylation of downstream targets, including the transcription factor cAMP response element-binding protein (CREB), which subsequently promotes the expression of genes such as brain-derived neurotrophic factor (BDNF).[4][5] This signaling cascade plays a significant role in neuronal plasticity, memory, and other cellular functions.[9]





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- To cite this document: BenchChem. [Application Notes and Protocols for Bay 60-7550 in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667819#preparing-bay-60-7550-stock-solution-in-dmsol]

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